

# Application Notes: Naringin as a Functional Supplement in Animal Feed

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## Compound of Interest

Compound Name: Naringin

Cat. No.: B10753769

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## Introduction

**Naringin**, a flavanone glycoside predominantly found in citrus fruits, is gaining significant attention as a natural and effective feed additive in the animal production industry.[1][2] Its diverse biological activities, including antioxidant, anti-inflammatory, and metabolism-regulating properties, make it a promising alternative to antibiotic growth promoters.[1][3] These application notes provide a comprehensive overview of the use of **naringin** in the diets of various animal species, summarizing its effects on performance, health, and product quality.

## Mechanism of Action

**Naringin** exerts its beneficial effects through several key mechanisms:

- **Antioxidant Activity:** **Naringin** enhances the endogenous antioxidant system by increasing the activity of enzymes such as Superoxide Dismutase (SOD), Catalase (CAT), and Glutathione Peroxidase (GPx).[4] This helps to neutralize harmful reactive oxygen species (ROS), reducing oxidative stress and protecting cells from damage.
- **Anti-inflammatory Effects:** **Naringin** can modulate inflammatory responses by inhibiting pro-inflammatory signaling pathways like NF- $\kappa$ B and MAPK, and reducing the production of cytokines such as TNF- $\alpha$  and IL-6.
- **Lipid Metabolism Regulation:** It has been shown to influence lipid metabolism by lowering serum triglycerides and cholesterol. This is partly achieved by inhibiting key enzymes in

cholesterol biosynthesis, such as HMG-CoA reductase. In some cases, it helps reduce fat deposition and increase lean meat content.

- Gut Health and Microbiota Modulation: In ruminants, **naringin** can modify the ruminal fermentation process, decrease inflammation induced by high-concentrate diets, and alter the composition of the gut microbiota.

## Data on Naringin Supplementation in Animal Feed

The following tables summarize the quantitative effects of dietary **naringin** supplementation across various animal species as reported in scientific literature.

Table 1: Effects of **Naringin** on Finishing Pigs

| Parameter           | Dosage (g/kg feed) | Duration | Key Findings   | Reference |
|---------------------|--------------------|----------|--|-----------|
| Carcass Traits      | 0.5                | 50 days  | Increased loin eye muscle area and lean meat content.                |           |
| Serum Lipids        | 0.5                | 50 days  | Significantly reduced serum triglycerides.                           |           |
| Oxidative Stability | 1.5                | 50 days  | Increased SOD and T-AOC in meat; Increased SOD and GPx in the liver. |           |

| Meat Quality | 1.5 | 50 days | Higher pH45min values and inosine monophosphate concentrations. | |

Table 2: Effects of **Naringin** on Broiler Chickens

| Parameter          | Dosage (g/kg feed) | Duration | Key Findings   | Reference |
|--------------------|--------------------|----------|--|-----------|
| Growth Performance | 1.25 - 1.5         | 35 days  | Improved final body weight, body weight gain, and feed conversion ratio (FCR).                   |           |
| Growth Performance | 200 mg/kg          | 35 days  | Alleviated LPS-induced inflammation and improved intestinal barrier function.                    |           |
| Antioxidant Status | 200 mg/kg          | 21 days  | Increased hepatic GSH-Px activity; Reduced MDA levels in liver and intestine post-LPS challenge. |           |

| Serum Enzymes | 1.25 - 1.5 | 35 days | Reduced serum concentrations of aspartate transferase (AST) and alkaline phosphatase (ALP). | |

Table 3: Effects of **Naringin** on Ruminants (Goats, Lambs, Cows)

| Species             | Parameter          | Dosage           | Duration | Key Findings  | Reference |
|---------------------|--------------------|------------------|----------|---|-----------|
| Fattening Goats     | Rumen Fermentation | 500 mg/kg DM     | 35 days  | Increased molar proportions of butyrate; Attenuated high-grain diet-induced inflammation. |           |
| Fattening Lambs     | Liver Antioxidants | 1.5 g/kg feed    | 45 days  | Improved liver antioxidant status by lowering TBARS values.                               |           |
| Heat-Stressed Lambs | Growth & Immunity  | 7 g/week (oral)  | 9 weeks  | Increased average daily gain and gain-to-feed ratio.                                      |           |
| Heat-Stressed Lambs | Antioxidant Status | 14 g/week (oral) | 9 weeks  | Increased plasma SOD and GPx activities.  |           |

| Transition Cows | Lactation & Health | 30 g/day per cow | ~56 days | Increased milk and protein yield; Lowered serum NEFA, IL-6, and markers of oxidative stress. | |

Table 4: Effects of **Naringin** on Laying Hens

| Parameter            | Dosage (mg/kg feed) | Duration | Key Findings   | Reference |
|----------------------|---------------------|----------|--|-----------|
| Hepatic Health       | 200 - 600           | 10 weeks | Reduced hepatic lipid deposition and lowered blood lipid levels. |           |
| Antioxidant Capacity | 200 - 600           | 10 weeks | Improved antioxidant capacity and promoted estradiol secretion.  |           |

| Gut Microbiota | 200 - 600 | 10 weeks | Enhanced microbial diversity in the cecum. | |

## Experimental Protocols

Below are detailed methodologies for key experiments involving **naringin** supplementation in animal feed.

### Protocol 1: Evaluating **Naringin** in Finishing Pigs

- Objective: To investigate the effect of **naringin** on performance, carcass traits, and meat quality in finishing pigs.
- Animal Model: 96 Yorkshire × Rongchang pigs with an average initial body weight of  $66.2 \pm 0.63$  kg.
- Experimental Design:
  - Animals are randomly allocated to four treatment groups (n=24 pigs/group).
  - Each treatment has six replicates with four pigs per replicate (half male, half female).

- The groups are: Control (basal diet), N1 (basal diet + 0.5 g **naringin**/kg), N2 (basal diet + 1.0 g **naringin**/kg), and N3 (basal diet + 1.5 g **naringin**/kg).
- The basal diet is formulated to meet the NRC (2012) requirements for finishing pigs.
- Administration: **Naringin** (purity > 95%) is mixed into the feed on a dry matter basis. The experimental period lasts for 50 days. Feed and water are provided ad libitum.
- Data Collection and Analysis:
  - Performance: Body weight and feed intake are recorded to calculate growth performance metrics.
  - Blood Samples: Blood is collected to measure serum parameters like triglycerides (TG).
  - Carcass and Meat Quality: After the trial, pigs are slaughtered. Loin eye muscle area is measured. Meat quality indicators (pH, color, drip loss) and inosine monophosphate (IMP) concentrations are analyzed.
  - Oxidative Stability: Liver and muscle tissue samples are collected to measure the activity of antioxidant enzymes (SOD, GPx) and total anti-oxidative capacity (T-AOC).
  - Statistical Analysis: Data are analyzed using one-way ANOVA, with pig replicates as the experimental unit.

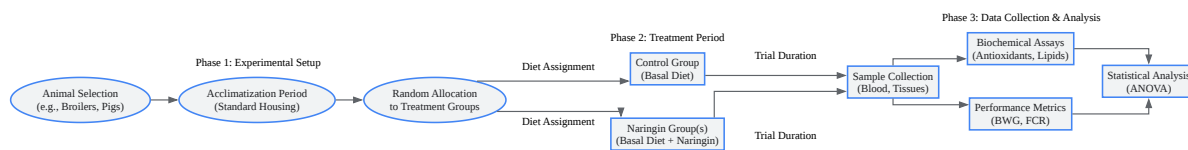
#### Protocol 2: Evaluating **Naringin** in Broiler Chickens under Immune Stress

- Objective: To assess the effects of **naringin** on antioxidant function, intestinal barrier, and immune response in broilers challenged with lipopolysaccharide (LPS).
- Animal Model: 144 one-day-old Ross 308 broiler chicks.
- Experimental Design:
  - Chicks are randomly assigned to two dietary treatment groups: Control (basal corn-soybean meal diet) and NG (basal diet + 200 mg/kg **naringin**). Each group has six replicates of 12 birds each.

- The feeding trial lasts for 21 days.
- On day 21, a 2x2 factorial design is implemented. Half of the birds from each dietary group are intraperitoneally injected with LPS (250 µg/kg BW), while the other half receive an equivalent volume of sterile saline. This creates four subgroups: CON-Saline, CON-LPS, NG-Saline, and NG-LPS.
- Administration: **Naringin** is supplemented in the feed from day 1 to day 21.
- Data Collection and Analysis (3 hours post-injection):
  - Blood Samples: Blood is collected to measure serum diamine oxidase (DAO) as a marker of intestinal injury and other biochemical parameters.
  - Tissue Samples: Liver, duodenum, jejunum, and ileum samples are collected.
  - Antioxidant Status: Tissue homogenates are used to measure levels of malondialdehyde (MDA), hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), and the activity of antioxidant enzymes (SOD, CAT, GSH-Px).
  - Intestinal Morphology: Intestinal sections are fixed for histological analysis to measure villus height and crypt depth.
  - Gene Expression: RNA is extracted from liver and intestinal tissues to analyze the expression of genes related to the inflammatory response (e.g., TNF-α, TLR4) and intestinal barrier function (e.g., ZO-1) via RT-qPCR.
  - Statistical Analysis: Data are analyzed using two-way ANOVA to assess the main effects of diet (**Naringin**) and challenge (LPS), as well as their interaction.

## Visualizations: Workflows and Signaling Pathways

### Experimental Workflow Diagram

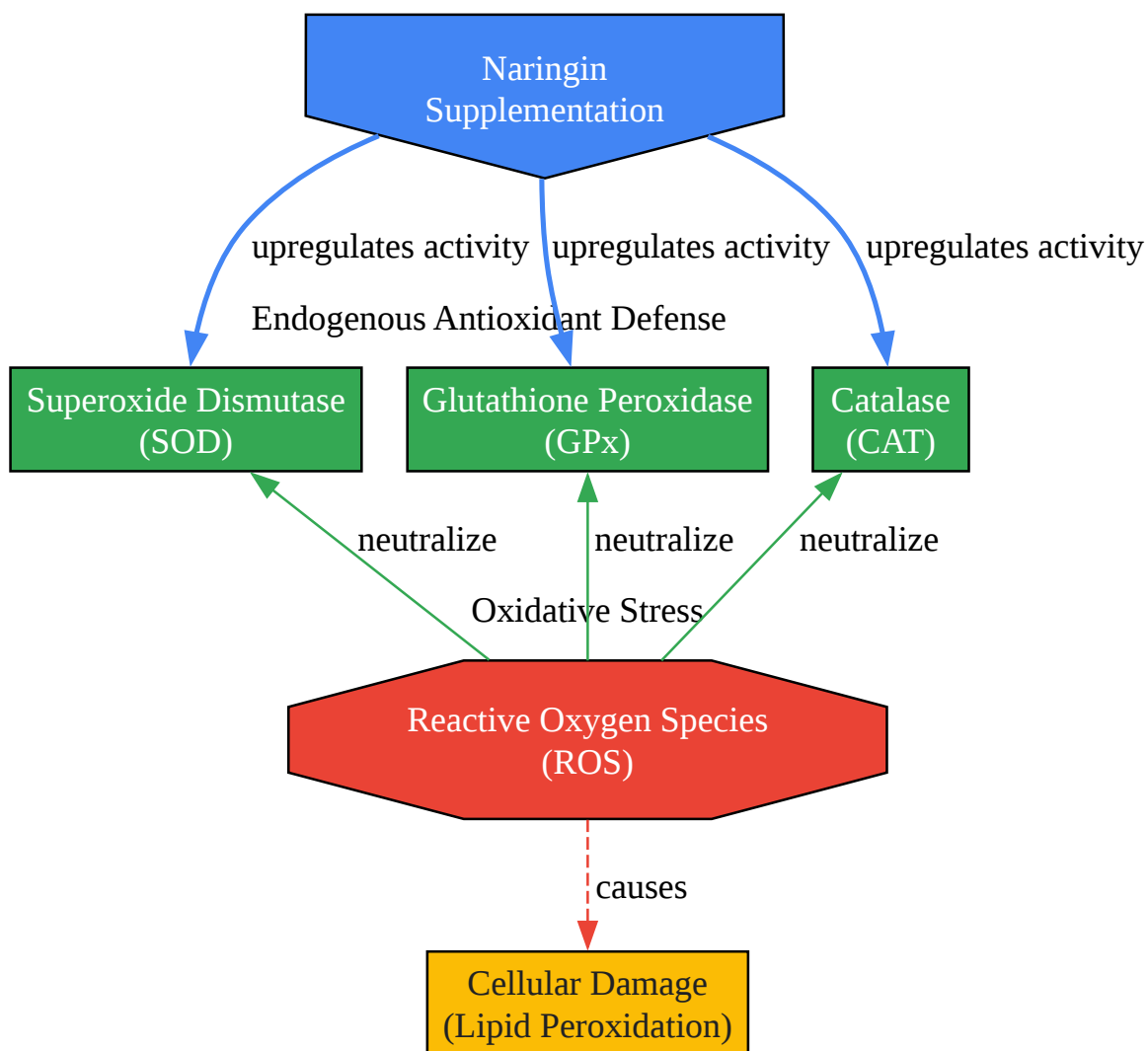


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A generalized workflow for animal feed supplementation studies.

Antioxidant Mechanism of **Naringin**

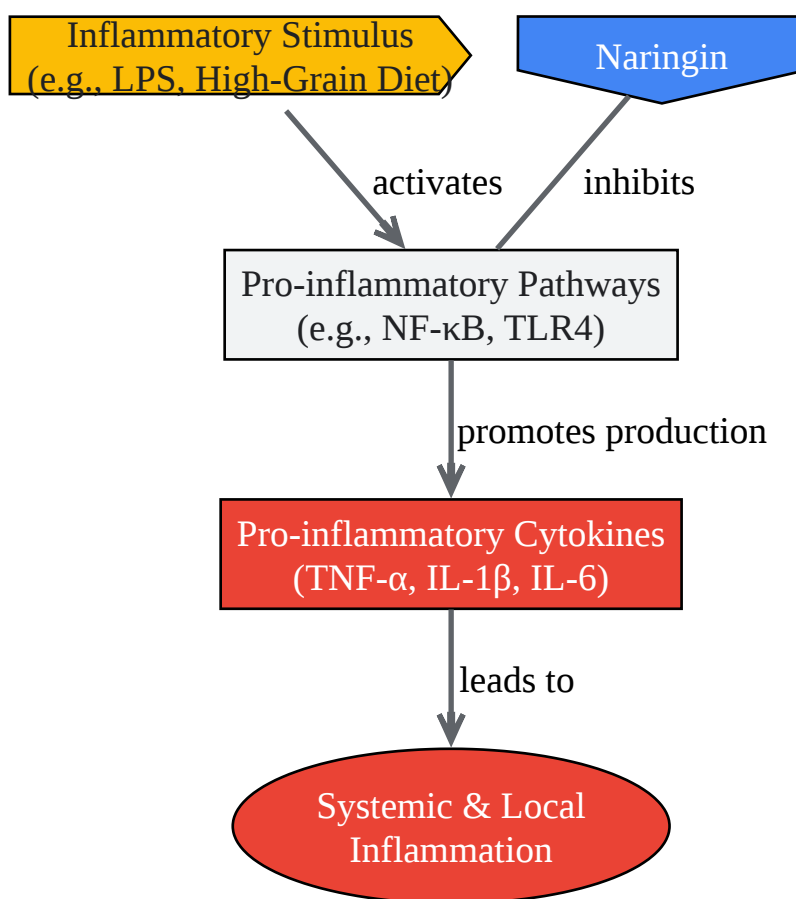




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**Naringin** boosts the activity of key antioxidant enzymes.

Anti-inflammatory Signaling Pathway



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**Naringin** inhibits key pathways to reduce inflammation.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Phytochemical Properties, Extraction, and Pharmacological Benefits of Naringin: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nja.pastic.gov.pk [nja.pastic.gov.pk]

- 4. Naringin supplementation affects performance, carcass traits, meat quality and oxidative stability of finishing pigs [scielo.org.za]
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